

Physicochemical Properties of 3-Formylsalicylic Acid

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Compound Focus: 3-Formylsalicylic acid

CAS No.: 610-04-8

Cat. No.: S564102

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The table below summarizes the key data found in the search results [1]:

Property	Value / Description
CAS Registry Number	610-04-8
Molecular Formula	C ₈ H ₆ O ₄
Molecular Weight	166.13 g/mol
Melting Point	177.5 °C
Predicted pKa	2.49 ± 0.10
Solubility	Soluble in DMSO (Dimethyl Sulfoxide)
Form	Off-white to yellow crystalline solid
Storage	Store under inert gas (nitrogen or argon) at 2-8°C

It is important to note that the **pKa is listed as "Predicted"** [1]. The provided solubility information is also not quantitative (e.g., mg/mL), stating only that it is soluble in DMSO [1].

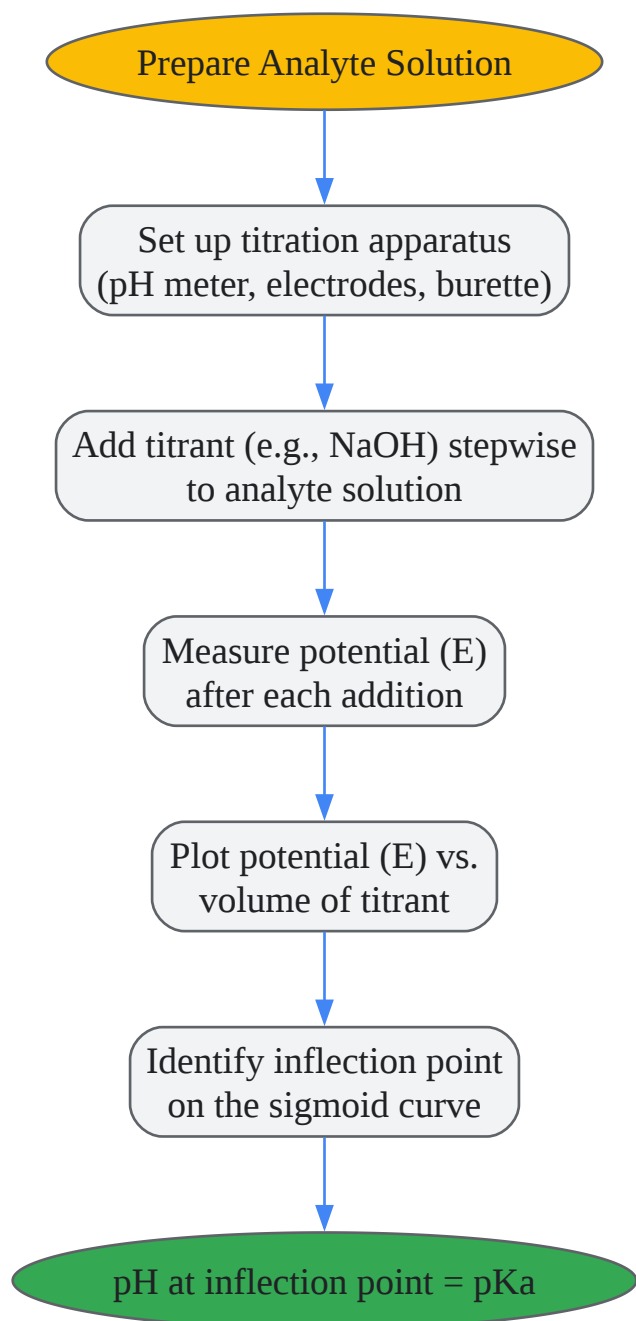
Experimental Context and Relevance

The search results indicate that **3-formylsalicylic acid** is primarily used in research as a building block for more complex molecules.

- **Application in Catalysis:** The compound is used to synthesize Schiff base ligands, which are then used to create vanadium complexes. These complexes serve as effective catalysts for **oxidative desulfurization**, a process to remove sulfur from petroleum products [2].
- **Application in Immunology:** **3-formylsalicylic acid** (3-F-SA) has been identified as a ligand for the MR1 protein, which presents antigens to immune cells. It is noted as a **noncompetitive estrone sulfatase inhibitor** [3] [1].

Experimental Protocol for pKa Determination

While the search results do not contain a specific protocol for **3-formylsalicylic acid**, they detail the general methodology for determining pKa, with **potentiometric titration** being one of the most common techniques [4]. The workflow for this method can be summarized as follows:



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Workflow for pKa determination by potentiometry.

Key Considerations for the Experiment [4]:

- **Condition Control:** The pKa value depends on temperature, ionic strength (I), and the solvent. It is crucial to perform the titration at a constant temperature and report all conditions.
- **Data Analysis:** The Henderson-Hasselbalch equation is most accurate for dilute aqueous solutions. For concentrated solutions or extreme pH values, more complex models accounting for activity

coefficients may be necessary.

- **Analyte Purity:** The substance should be of high purity, as **3-formylsalicylic acid** is commercially available with purities of 95% and above [1].

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References

1. - 3 , 97 CAS#: 610-04-8 FORMYLSALICYLIC ACID [chemicalbook.com]
2. sciencedirect.com/topics/chemistry/ 3 - formylsalicylic - acid [sciencedirect.com]
3. Quantitative affinity measurement of small molecule ligand ... [pmc.ncbi.nlm.nih.gov]
4. Development of Methods for the Determination of pKa Values [pmc.ncbi.nlm.nih.gov]

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